

Application Note: Synthesis of 1,5-Diphenyl-1,4-pentadien-3-one

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Compound of Interest

Compound Name: 1,4-Pentadien-3-one

Cat. No.: B1670793

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Abstract

This document provides a detailed protocol for the synthesis of 1,5-diphenyl-1,4-pentadien-3-one, commonly known as dibenzalacetone. The synthesis is achieved through a base-catalyzed Claisen-Schmidt condensation reaction between two equivalents of benzaldehyde and one equivalent of acetone. This application note is intended for researchers in organic chemistry and drug development, offering a comprehensive guide to the preparation, purification, and characterization of this α,β -unsaturated ketone, which serves as a common building block in organic synthesis and as an active ingredient in applications like sunscreens.

Introduction

1,5-Diphenyl-1,4-pentadien-3-one (dibenzalacetone) is a crystalline organic compound with a conjugated π -system. Its synthesis is a classic example of a crossed aldol condensation, specifically the Claisen-Schmidt condensation.^{[1][2][3][4]} This reaction involves the condensation of an aldehyde or ketone containing α -hydrogens with an aromatic carbonyl compound that lacks α -hydrogens, in the presence of a base catalyst.^{[3][5]}

In this procedure, the enolate ion of acetone acts as a nucleophile, attacking the electrophilic carbonyl carbon of benzaldehyde.^{[2][4][6]} This is followed by a dehydration step to form an α,β -unsaturated ketone.^{[5][7]} Since acetone has reactive α -hydrogens on both sides of the carbonyl group, the reaction proceeds with a second molecule of benzaldehyde to yield the final dibenzalacetone product.^{[2][6][7]} The reaction is robust, typically resulting in a solid product that can be easily purified by recrystallization.

Reaction Scheme

The overall reaction is as follows:

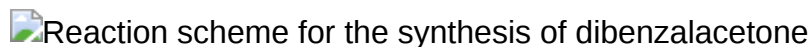
Reaction scheme for the synthesis of dibenzalacetone

Figure 1. Claisen-Schmidt condensation of benzaldehyde and acetone to form 1,5-diphenyl-1,4-pentadien-3-one.

Experimental Protocol

This protocol outlines the synthesis, isolation, and purification of 1,5-diphenyl-1,4-pentadien-3-one.

Materials and Reagents

Reagent	Formula	Molar Mass (g/mol)	Quantity
Benzaldehyde	C ₇ H ₆ O	106.12	5.4 g (5.2 mL)
Acetone	C ₃ H ₆ O	58.08	1.5 g (1.9 mL)
Sodium Hydroxide	NaOH	40.00	5.0 g
95% Ethanol	C ₂ H ₅ OH	46.07	~80 mL
Deionized Water	H ₂ O	18.02	50 mL

Equipment

- 250 mL Erlenmeyer flask
- 125 mL Beaker
- Magnetic stirrer and stir bar
- Graduated cylinders (10 mL, 50 mL)
- Ice bath

- Büchner funnel and filter flask
- Filter paper
- Spatula and glass stirring rod
- Melting point apparatus

Synthesis Procedure

- **Prepare the Catalyst Solution:** In a 250 mL Erlenmeyer flask, dissolve 5.0 g of sodium hydroxide (NaOH) in a mixture of 50 mL of deionized water and 40 mL of 95% ethanol.^{[8][9]} Cool this solution in an ice bath to approximately 20-25°C.
- **Prepare the Reactant Mixture:** In a separate beaker, mix 5.4 g (5.2 mL) of benzaldehyde with 1.5 g (1.9 mL) of acetone.^[8]
- **Initiate the Reaction:** While stirring the cooled NaOH solution, slowly add half of the benzaldehyde-acetone mixture.^[8] Maintain stirring and keep the temperature below 25°C. A yellow precipitate should begin to form.^[9]
- **Complete the Addition:** Continue to stir the mixture for 15 minutes. After this period, add the remaining half of the benzaldehyde-acetone mixture to the flask.^[8]
- **Reaction Completion:** Rinse the beaker that contained the reactants with a small amount of 95% ethanol to ensure all reagents are transferred. Continue stirring the reaction mixture for an additional 30 minutes at room temperature.^{[8][10]}
- **Isolation of Crude Product:** Isolate the yellow crystalline product by vacuum filtration using a Büchner funnel.^{[7][8]}
- **Washing:** Wash the crude product in the funnel with cold deionized water to remove any residual NaOH. Repeat the wash with a small amount of cold 95% ethanol to remove unreacted benzaldehyde.^[2]
- **Drying the Crude Product:** Press the crystals on the filter paper to remove excess solvent. Allow the crude product to air dry. Weigh the crude product and calculate the crude yield.

Purification by Recrystallization

- Transfer the crude solid to a beaker.
- Add a minimal volume of hot 95% ethanol to dissolve the solid completely (approximately 20-30 mL).^{[7][8]}
- Once dissolved, allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified, pale-yellow crystals by vacuum filtration.
- Dry the crystals completely, weigh them, and calculate the final percent yield.

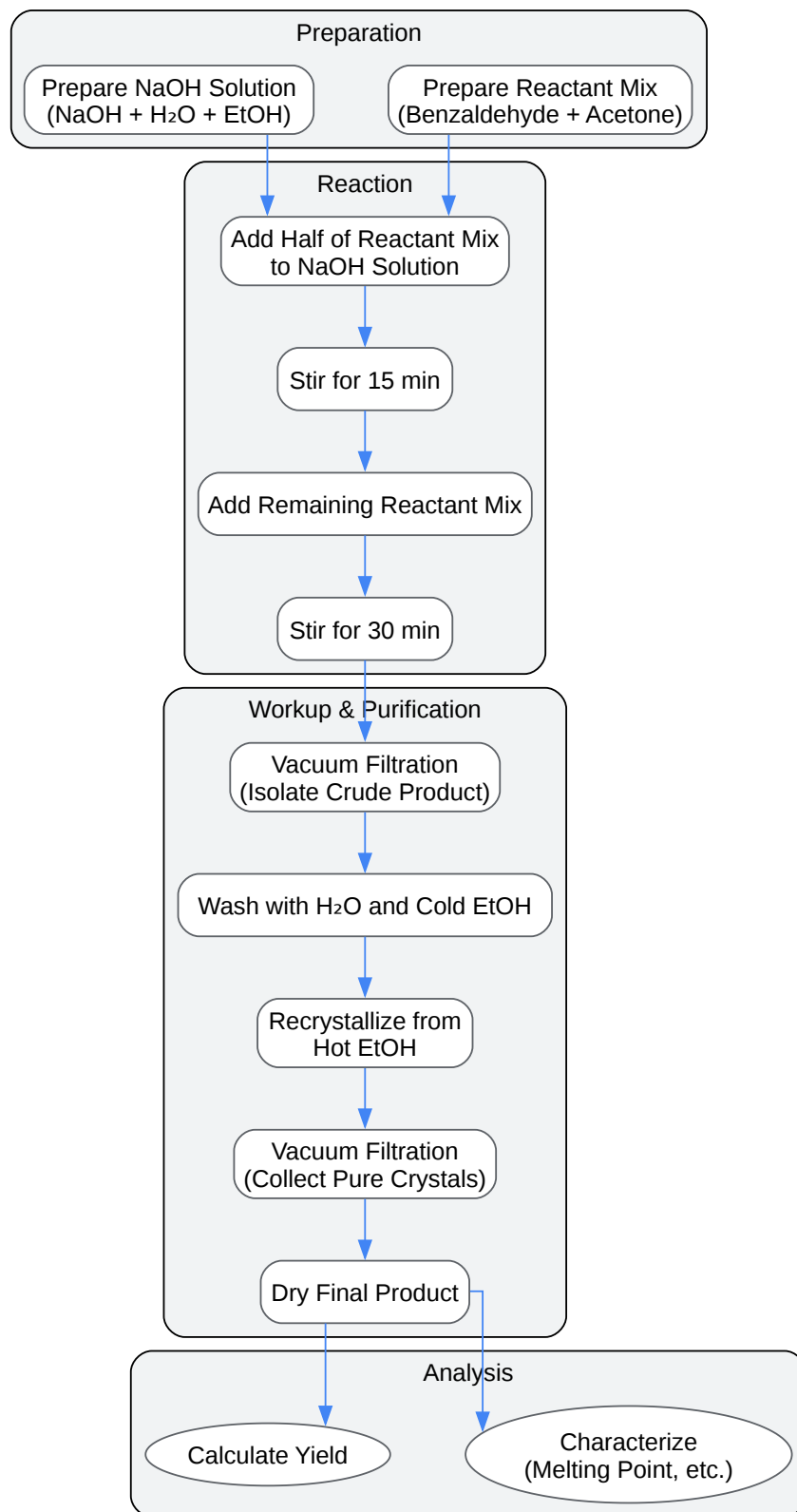
Data Presentation

The following table summarizes the quantitative data for a typical experiment.

Parameter	Value
Reactants	
Benzaldehyde (moles)	0.051 mol
Acetone (moles)	0.026 mol (Limiting Reagent)
Molar Ratio (Benzaldehyde:Acetone)	~2:1
Product: 1,5-Diphenyl-1,4-pentadien-3-one	
Molar Mass	234.29 g/mol
Theoretical Yield	6.09 g
Actual Yield (Example)	5.2 g
Percent Yield (Example)	85.4%
Melting Point (Literature)	110-112 °C ^[11]
Appearance	Pale-yellow crystalline solid

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis protocol.



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Caption: Workflow for the synthesis of dibenzalacetone.

Characterization

The identity and purity of the synthesized 1,5-diphenyl-**1,4-pentadien-3-one** can be confirmed using several analytical techniques:

- **Melting Point:** A sharp melting point close to the literature value (110-112 °C) indicates high purity.^{[11][12]}
- **Infrared (IR) Spectroscopy:** The IR spectrum should show a characteristic strong absorption for the C=O bond of the conjugated ketone around 1650-1700 cm⁻¹.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR can be used to confirm the structure, with characteristic signals for the aromatic and vinylic protons.^{[7][13]}

Safety Precautions

- **Sodium Hydroxide (NaOH):** Corrosive. Causes severe skin burns and eye damage. Handle with appropriate personal protective equipment (PPE), including gloves and safety goggles.
- **Benzaldehyde:** Harmful if swallowed. Causes skin and eye irritation. Work in a well-ventilated area or a fume hood.
- **Acetone and Ethanol:** Highly flammable liquids and vapors. Keep away from ignition sources.
- Always wear safety goggles, a lab coat, and gloves when performing this experiment.

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